Application Note: Animal Models for Studying 3-Hydroxypravastatin Effects[1]

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Compound of Interest

Compound Name:	*3-Hydroxypravastatin, (S)-*
CAS No.:	*136657-41-5*
Cat. No.:	*B238615*

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Executive Summary & Scientific Rationale

3-Hydroxypravastatin (also known as 3'

-iso-pravastatin) is the major pharmacologically active metabolite of the HMG-CoA reductase inhibitor, pravastatin.[1] Unlike many statin metabolites formed via Cytochrome P450 (CYP) oxidation, 3-hydroxypravastatin is primarily generated through a unique mechanism involving non-enzymatic acid-catalyzed isomerization in the stomach and enzymatic conversion by 3

-hydroxysteroid dehydrogenase (3

-HSD) in the liver.[1]

While the parent drug (pravastatin) is the primary therapeutic agent, studying 3-hydroxypravastatin is critical for three reasons:

- Renal Safety: The metabolite has a significantly longer half-life (up to 77 hours in humans) compared to the parent (~1.8 hours) and relies heavily on renal clearance.[1] Accumulation in renal impairment models is a key safety endpoint.[1]

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- Transporter Probe: Its disposition is governed by Organic Anion Transporting Polypeptides (OATPs) and Multidrug Resistance-associated Proteins (MRPs), making it a sensitive probe for transporter-mediated drug-drug interactions (DDIs).[1]
- Bioactivity: Although it retains only 2.5–10% of the parent's inhibitory potency, its sustained presence contributes to the overall lipid-lowering effect and potential off-target myotoxicity.[1]

This guide details the selection of animal models and rigorous protocols for isolating the specific effects and kinetics of this metabolite.

Model Selection Strategy

The choice of animal model must be dictated by the specific mechanistic question. Standard wild-type models are often insufficient due to species differences in transporter expression.[1]

Table 1: Comparative Animal Models for 3-Hydroxypravastatin Research[1]

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Research Objective	Recommended Model	Rationale
Hepatic Uptake & Clearance	Mouse: Slco1b2 (-/-)	The Slco1b2 gene encodes Oatp1b2 (ortholog of human OATP1B1/1B3).[1][2] Knockout mice allow quantification of transporter-specific uptake, distinguishing passive diffusion from active transport.[1]
Biliary vs. Renal Excretion	Rat: Bile-Duct Cannulated (BDC)	Rats (Sprague-Dawley) possess larger bile volumes than mice, facilitating robust temporal sampling of bile to determine the biliary clearance ( ) of the metabolite.[1]
Renal Impairment Accumulation	Rat: 5/6 Nephrectomy	Mimics chronic kidney disease (CKD).[1] Essential for studying the metabolite's accumulation, as 3-hydroxypravastatin clearance is highly sensitive to reduced GFR.[1]
Stomach Acid Isomerization	Rat: Gastric pH-Modified	Comparison of Oral (low pH) vs. Duodenal (neutral pH) administration to quantify non-enzymatic formation of the 3-OH isomer.[1]

Experimental Protocols

Protocol A: Differential Pharmacokinetics (Oral vs. IV)

Objective: To distinguish between presystemic formation (stomach acid isomerization) and systemic metabolism.[1]

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Reagents & Materials:

- Test Compound: Pravastatin Sodium (ensure >99% purity).
- Vehicle:
  - Oral (Acidic mimic): 0.1 N HCl (pH 1.2).[1]
  - Oral (Buffered): Phosphate buffer (pH 7.4).[1]
  - IV: Saline.[1][3]
- Animals: Male Sprague-Dawley Rats (250–300 g), fasted 12h.[1]

Step-by-Step Workflow:

- Acclimatization: House animals for 5 days. Cannulate the jugular vein (JVC) for stress-free serial blood sampling.[1]
- Dosing Groups:
  - Group 1: IV Bolus (2 mg/kg).[1]
  - Group 2: Oral Gavage (buffered, 10 mg/kg).[1]
  - Group 3: Oral Gavage (acidic vehicle, 10 mg/kg).[1]
- Sampling: Collect 200

  L blood at 0, 5, 15, 30 min, 1, 2, 4, 6, 8, 12, and 24 h.
- Plasma Separation: Centrifuge at 4°C, 3000 x g for 10 min. Acidify plasma immediately with 10

  L of 1M Formic Acid to stabilize lactone/acid forms.
- Endpoint: Calculate the Metabolite-to-Parent Ratio (

) for each group.

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Protocol B: Biliary Excretion Profiling

Objective: To quantify the biliary clearance of 3-hydroxypravastatin and assess MRP2-mediated efflux.

- Surgery: Under isoflurane anesthesia, perform a midline laparotomy.[1]
- Cannulation: Insert PE-10 tubing into the common bile duct.[1] Secure with silk sutures.[1]
- Recovery: Allow 1h stabilization (maintain body temp at 37°C).
- Dosing: Administer Pravastatin (5 mg/kg IV) via femoral vein.
- Collection: Collect bile in pre-weighed tubes at 15-min intervals for 2 hours, then hourly up to 6 hours.
- Analysis: Dilute bile 1:10 with mobile phase prior to LC-MS/MS to prevent column saturation.

Bioanalytical Methodology (LC-MS/MS)[1][4][5][6]

Critical Technical Note: 3-Hydroxypravastatin is an isomer of pravastatin.[1] They have the same molecular weight (MW 424.5).[1] Mass spectrometry alone cannot distinguish them if fragmentation patterns overlap.[1] Chromatographic separation is mandatory.

Instrument Parameters:

- System: UHPLC coupled to Triple Quadrupole MS.[1]
- Column: C18 Reverse Phase (e.g., Waters Acquity BEH C18, 1.7

  m, 2.1 x 50 mm).[1]
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.[1][4]
  - B: Acetonitrile.[1][5][4]
- Gradient: 15% B to 40% B over 6 minutes (slow gradient essential for isomer separation).

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MRM Transitions (Negative Ion Mode ESI-):

- Pravastatin:

  423.1

  321.1[1]

- 3-Hydroxypravastatin:

  423.1

  321.1 (Note: Same transition; rely on Retention Time).[1]

  - Pravastatin RT: ~3.2 min.[1]
  - 3-OH Metabolite RT: ~2.5 min (elutes earlier due to higher polarity).

- Internal Standard: Pravastatin-d3 (

  426.1

  324.1).[1]

Mechanistic Visualizations

Diagram 1: 3-Hydroxypravastatin Formation & Disposition Pathway

This diagram illustrates the dual formation pathways (stomach vs. liver) and the transporter-mediated clearance.[1]

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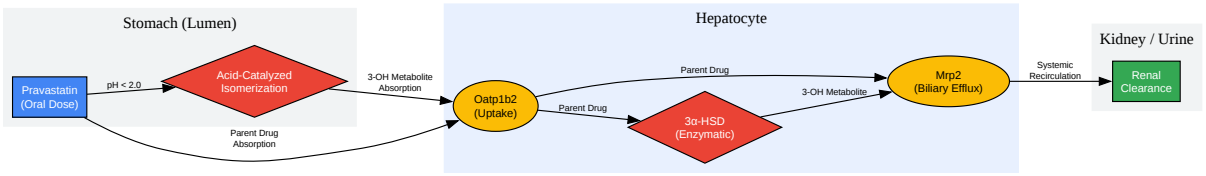

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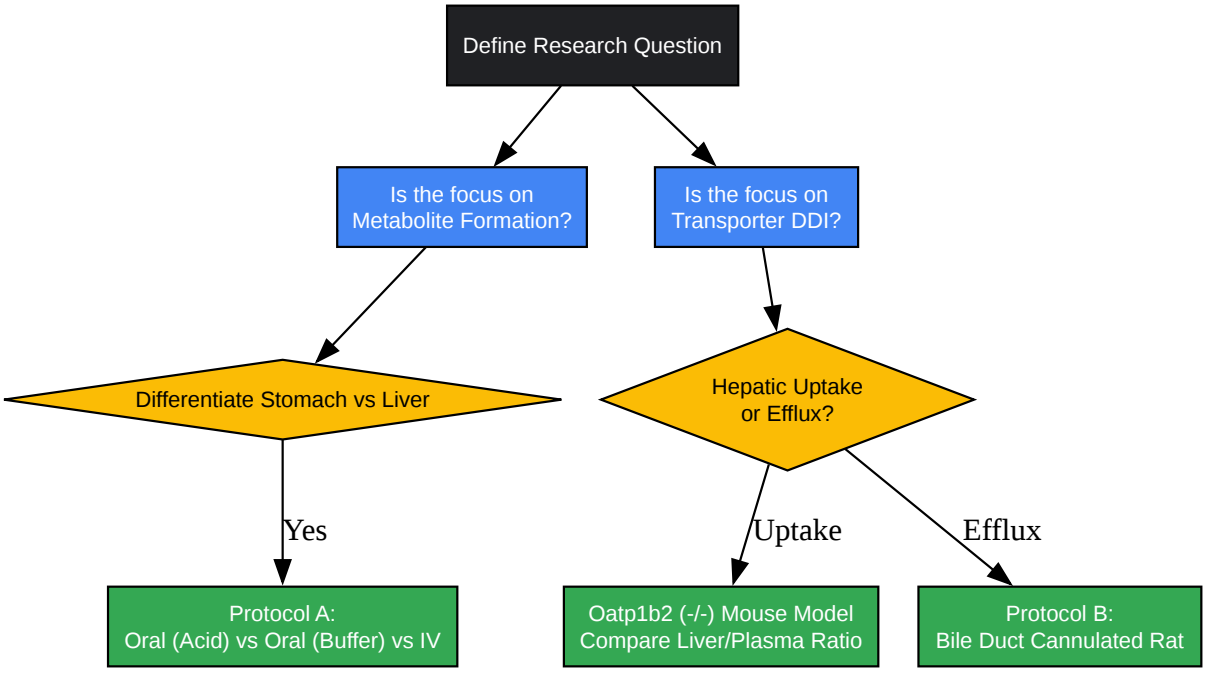
Caption: Dual formation pathways of 3-hydroxypravastatin via gastric acid isomerization and hepatic enzymatic conversion.[1]

Diagram 2: Experimental Decision Tree

A logic flow for selecting the correct experimental setup based on the specific PK parameter of interest.



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Caption: Decision tree for selecting the appropriate animal model and protocol based on the specific PK mechanism.

Data Interpretation & Self-Validation

To ensure the validity of your data, apply these checks:

- The "Stomach Effect" Check:
  - If

    in the Oral (Acid Vehicle) group is > 2x the

    in the Oral (Buffered) group, non-enzymatic formation is the dominant pathway.[1]
  - Validation: IV administration should yield the lowest metabolite-to-parent ratio (reflecting only hepatic enzymatic formation).[1]
- The "Renal Accumulation" Check:
  - Calculate Renal Clearance (

).[1]
  - Since 3-hydroxypravastatin is more polar than the parent, its

    should be higher.[1] If

    drops disproportionately in nephrectomized models, it confirms the metabolite's dependence on renal elimination.
- Chromatographic Integrity:
  - Ensure baseline resolution (

) between Pravastatin and 3-Hydroxypravastatin.[1] If peaks merge, your quantitation is invalid.

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References

- Hino, T. (2000).[1] Clinical pharmacokinetics of pravastatin: mechanisms of pharmacokinetic events. Clinical Pharmacokinetics, 39(1), 39060.[1]
- Zhang, X., et al. (2016).[1][6] Quantitative determination of pravastatin and its metabolite 3

  -hydroxy pravastatin in plasma and urine of pregnant patients by LC-MS/MS.[6][7][8] Biomedical Chromatography, 30(4), 548-554.[1][6][7]
- Nezasa, K., et al. (2002).[1] Pharmacokinetics and disposition of rosuvastatin, a new 3-hydroxy-3-methylglutaryl coenzyme A reductase inhibitor, in rat.[1][9][10] Xenobiotica, 32(8), 715-727.[1]
- Chen, C., et al. (2005).[1] P-glycoprotein has differential effects on the disposition of statin acid and lactone forms in mdr1a/b knockout and wild-type mice.[11] Drug Metabolism and Disposition, 33(8).[1]
- Muramatsu, S., et al. (1997).[1] Metabolism of pravastatin sodium by 3 alpha-hydroxysteroid dehydrogenase.[1][12] Biological and Pharmaceutical Bulletin, 20(11), 1199-1203.[1][12]
- Shitara, Y., & Sugiyama, Y. (2006).[1] Pharmacokinetic and pharmacodynamic alterations of 3-hydroxy-3-methylglutaryl coenzyme A (HMG-CoA) reductase inhibitors: drug-drug interactions and interindividual differences in transporter and metabolic enzyme functions.[1] Pharmacology & Therapeutics, 112(1), 71-105.[1]

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Sources

- 1. Pravastatin - Wikipedia [en.wikipedia.org]
- 2. Disposition of atorvastatin, rosuvastatin, and simvastatin in oatp1b2-/- mice and intraindividual variability in human subjects - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. Pravastatin | C23H36O7 | CID 54687 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. agilent.com [agilent.com]
- 5. researchgate.net [researchgate.net]
- 6. medchemexpress.com [medchemexpress.com]
- 7. researchexperts.utmb.edu [researchexperts.utmb.edu]
- 8. Quantitative determination of pravastatin and its metabolite 3α-hydroxy pravastatin in plasma and urine of pregnant patients by LC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Preclinical and clinical pharmacology of Rosuvastatin, a new 3-hydroxy-3-methylglutaryl coenzyme A reductase inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Pharmacokinetics and disposition of rosuvastatin, a new 3-hydroxy-3-methylglutaryl coenzyme A reductase inhibitor, in rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. P-glycoprotein has differential effects on the disposition of statin acid and lactone forms in mdr1a/b knockout and wild-type mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Metabolism of pravastatin sodium by 3 alpha-hydroxysteroid dehydrogenase - PubMed [pubmed.ncbi.nlm.nih.gov]

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